

An In-depth Technical Guide to Milbemycin A3 Oxime: Molecular Properties

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Compound of Interest

Compound Name: *Milbemycin A3 Oxime*

Cat. No.: *B15555612*

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This guide provides essential molecular information for **Milbemycin A3 oxime**, a compound of significant interest in veterinary medicine and parasitology research. The data presented is intended for researchers, scientists, and professionals in drug development.

Molecular Data Summary

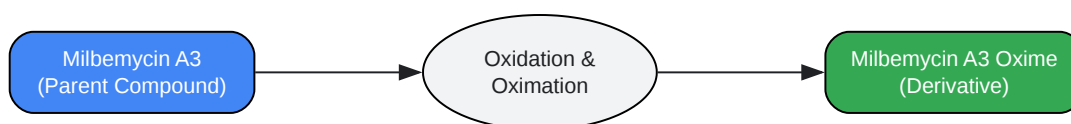
The fundamental molecular properties of **Milbemycin A3 oxime** are detailed below. This data is critical for a range of applications, from analytical method development to computational modeling.

Property	Value	References
Molecular Formula	C ₃₁ H ₄₃ NO ₇	[1] [2] [3] [4] [5] [6]
Molecular Weight	541.7 g/mol	[1] [2] [3]
Alternate Molecular Weight Values	541.69 g/mol , 541.68 g/mol , 541.67 g/mol	[4] [5] [6]
CAS Number	114177-14-9	[4] [5] [6]

Milbemycin A3 oxime is a semi-synthetic derivative of Milbemycin A3, which is produced through fermentation by the bacterium *Streptomyces hygroscopicus* subsp. *aureolacrimosus*.^[3]^[7] The oxime is formed through a chemical modification process involving oxidation and oximation of the parent compound.^[3]^[7] It is a key component, along with Milbemycin A4 oxime, in some broad-spectrum antiparasitic formulations.^[7]^[8]

Chemical Derivation Pathway

The following diagram illustrates the straightforward chemical relationship between the parent compound, Milbemycin A3, and its resulting oxime derivative. This transformation is a key step in the synthesis of the active ingredient used in various veterinary products.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Milbemycin A3 Oxime: Molecular Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555612/docs#an-in-depth-technical-guide-to-milbemycin-a3-oxime-molecular-properties\]](https://www.benchchem.com/product/b15555612/docs#an-in-depth-technical-guide-to-milbemycin-a3-oxime-molecular-properties)

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